

# Laboratory Disposal Guide: 3-Amino-4-chlorobenzamide

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## Compound of Interest

Compound Name: 3-Amino-4-chlorobenzamide

CAS No.: 19694-10-1

Cat. No.: B010115

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## Executive Summary & Immediate Action

**3-Amino-4-chlorobenzamide** (CAS: 19694-10-1) is a halogenated aromatic amine. Unlike standard organic waste, its disposal requires strict segregation into Halogenated Waste Streams. Improper disposal (mixing with non-halogenated solvents or general trash) risks violating EPA/RCRA regulations and damaging incineration infrastructure due to the release of corrosive hydrogen chloride (HCl) gas and nitrogen oxides (NO<sub>x</sub>) upon combustion.

The Golden Rule: Never dispose of this compound down the drain or in "General Organic" waste containers. It must be incinerated in a facility equipped with acid gas scrubbers.

## Chemical Profile & Hazard Assessment

To manage waste effectively, one must understand the intrinsic hazards that dictate the disposal method.

## Physicochemical Properties

Property	Data	Relevance to Disposal
Chemical Name	3-Amino-4-chlorobenzamide	Primary Identifier for Labeling
CAS Number	19694-10-1	Required for Waste Manifests
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClN <sub>2</sub> O	Indicates Halogenated (Cl) & Nitrogenous content
Physical State	Beige Crystalline Powder	Requires particulate control (N95/P100) during transfer
Solubility	Low in water; Soluble in DMSO/Methanol	Dictates liquid waste stream composition
Combustion Products	HCl, NO <sub>x</sub> , CO, CO <sub>2</sub>	CRITICAL: Requires scrubbed incineration

## Hazard Classification (GHS)

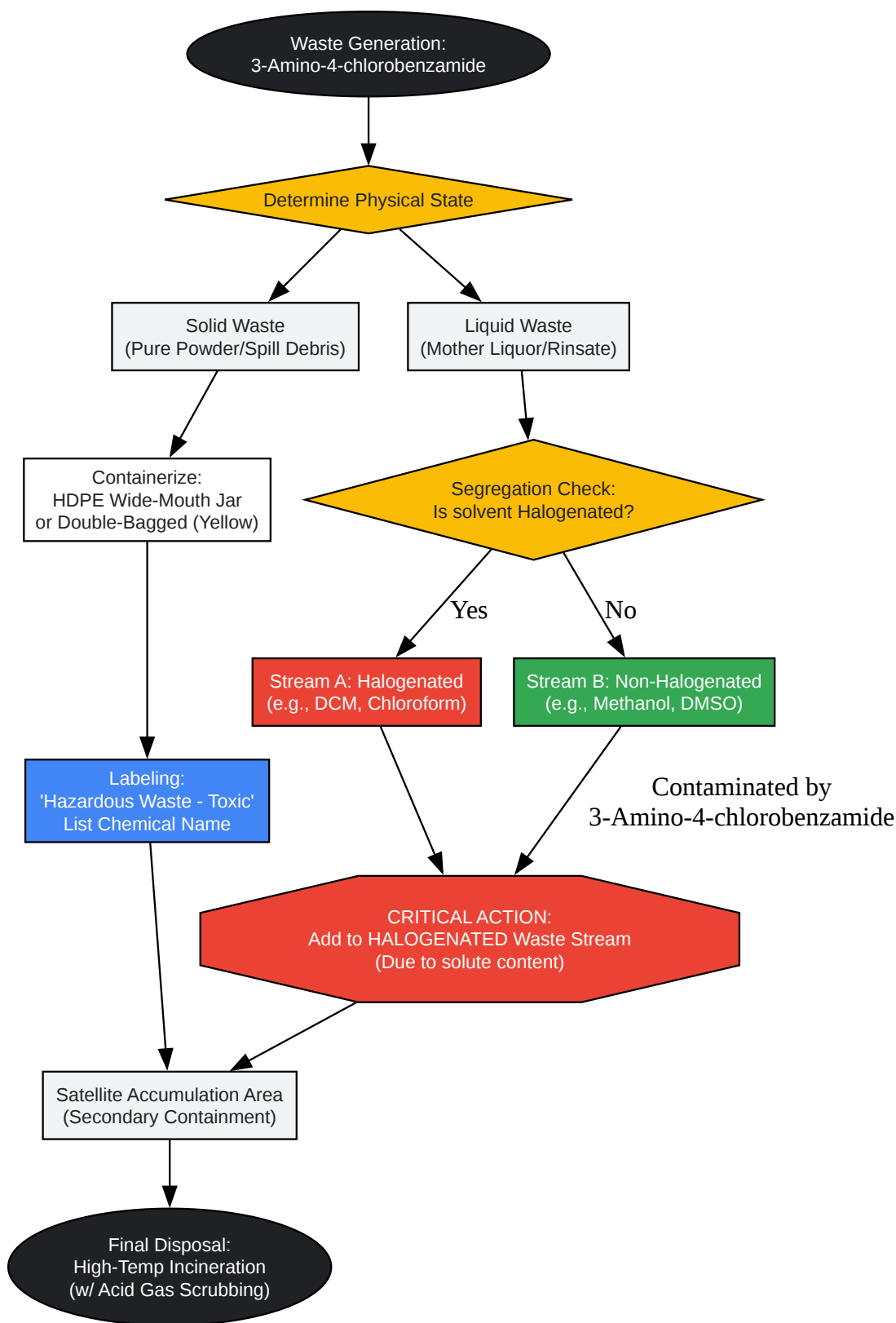
- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1][2]
- Skin/Eye Irritation (Category 2/2A): Causes serious irritation.
- STOT-SE (Category 3): May cause respiratory irritation.[3][2]

Scientific Rationale for Segregation: The presence of the chlorine atom on the benzene ring is the deciding factor. When incinerated, non-halogenated organics produce mostly CO<sub>2</sub> and H<sub>2</sub>O. However, **3-Amino-4-chlorobenzamide** releases Hydrogen Chloride (HCl). If this waste is sent to a standard fuel-blending facility (cement kiln) not rated for halogens, the acid gas can corrode the facility's infrastructure and contribute to acid rain. Therefore, it must be tagged as Halogenated.

## Operational Disposal Protocol

### Workflow Logic (Visualized)

The following diagram outlines the decision-making process for disposing of **3-Amino-4-chlorobenzamide** in both solid and liquid forms.



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Figure 1: Decision matrix for segregating **3-Amino-4-chlorobenzamide** waste streams to ensure compatibility with incineration protocols.

## Detailed Procedures

### Scenario A: Solid Waste (Excess Reagent or Spill Cleanup)

- Containment: Do not throw loose powder into the trash. Collect the material in a wide-mouth High-Density Polyethylene (HDPE) jar or a dedicated solid waste drum.
- Spill Management: If spilled, dampen a paper towel with water or ethanol (to prevent dust generation) and wipe up. Place all contaminated wipes into the solid waste container.
- Labeling: Affix a hazardous waste label.
  - Constituents: "**3-Amino-4-chlorobenzamide**, solid."
  - Hazard Checkbox: Select "Toxic" and "Irritant."

### Scenario B: Liquid Waste (Reaction Mixtures & Mother Liquors)

This is where most compliance errors occur. Even if you dissolved the compound in Methanol (non-halogenated), the presence of the solute (the chlorobenzamide) renders the entire mixture a candidate for the Halogenated Waste stream.

- Select the Right Carboy: Use the container designated for Halogenated Organic Solvents (often red-tagged in many labs).
- Compatibility Check (Self-Validating Step):
  - Acids:[4] Ensure the waste stream is not strongly acidic, as this amine can form salts, potentially precipitating out of solution and clogging disposal lines.
  - Oxidizers:[4] NEVER mix this amine with strong oxidizers (e.g., nitric acid waste, peroxides). Aromatic amines can react violently or form unstable intermediates with oxidizers.
- Documentation: On the waste tag, list the solvent and the estimated concentration of **3-Amino-4-chlorobenzamide** (e.g., "Methanol 95%, **3-Amino-4-chlorobenzamide** 5%").

## Regulatory & Compliance Context (RCRA)

In the United States, waste determination is the generator's responsibility (40 CFR § 262.11).

- RCRA Status: While **3-Amino-4-chlorobenzamide** is not explicitly "P-listed" (acutely hazardous) or "U-listed" by specific name in 40 CFR 261.33, it exhibits toxicity characteristics.
- Waste Code Assignment:
  - If the solvent used is halogenated (e.g., Methylene Chloride), use code F002.[5][6]
  - If the material is pure and being discarded due to toxicity, it falls under the general "Process Waste" definition.
  - Best Practice: Treat as Hazardous Waste requiring thermal destruction.

Why Incineration? The EPA and local environmental agencies prefer high-temperature incineration for halogenated aromatics. This process ensures the complete destruction of the benzene ring and the capture of the chlorine atom as HCl in the scrubber system, preventing its release into the atmosphere.

## Emergency Procedures

Incident	Immediate Protocol
Eye Contact	Rinse immediately with water for 15 minutes. Remove contact lenses.[4][7] Seek medical attention (irritant).
Skin Contact	Wash off with soap and water.[4][7][8] Remove contaminated clothing.[3][4][7][9]
Inhalation	Move to fresh air.[3][4][7][8][9] If breathing is difficult, give oxygen.[3]
Fire	Use water spray, alcohol-resistant foam, dry chemical, or Carbon Dioxide (CO <sub>2</sub> ). Warning: Fire will release toxic HCl and NO <sub>x</sub> gases. Wear SCBA.

## References

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